

Application Note: High-Efficiency Fractional Distillation of 2,3-Dimethylpentane and 2-Methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (r)-(+)-2,3-Dimethylpentane

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Introduction

The separation of isomeric alkanes presents a significant challenge in chemical engineering and purification processes due to their similar physical properties, particularly their close boiling points. This application note details a protocol for the high-efficiency fractional distillation of a binary mixture of 2,3-dimethylpentane and 2-methylhexane. These two C7 isomers have a boiling point difference of approximately 0.27°C, making their separation a rigorous test for the efficiency of a fractional distillation column.^[1] This document is intended for researchers, scientists, and drug development professionals who require high-purity isomers for their work.

The protocol herein is based on established principles of fractional distillation and incorporates data from studies that have utilized this specific mixture to evaluate the performance of highly efficient fractionating columns.^[1] Adherence to the detailed methodology and safety precautions is crucial for achieving successful separation and ensuring laboratory safety.

Physical Properties and Data

A thorough understanding of the physical properties of the components is essential for designing and executing an effective fractional distillation. The key physical properties of 2,3-dimethylpentane and 2-methylhexane are summarized in the table below.

Property	2,3-Dimethylpentane	2-Methylhexane	Reference
Molecular Formula	C ₇ H ₁₆	C ₇ H ₁₆	[2]
Molar Mass	100.21 g/mol	100.21 g/mol	[2]
Normal Boiling Point	89.784°C	90.052°C	[1]
Refractive Index (n _{20/D})	1.39196	1.38485	[1]
Vapor Pressure (at 37.7°C)	2.35 psi	2.27 psi	[3]

The very small difference in boiling points necessitates a distillation column with a high number of theoretical plates to achieve effective separation. The relative volatility of this mixture has been experimentally determined to be approximately 1.0079, highlighting the difficulty of the separation.[1]

Experimental Data: Fractional Distillation

The following table summarizes experimental data from a fractional distillation of a 2,3-dimethylpentane and 2-methylhexane mixture, as reported in a study evaluating a highly efficient fractionating column.[1]

Determination	Boil-up Rate (ml/min)	Mole Fraction of 2,3-Dimethylpentane (Distillate)	Mole Fraction of 2,3-Dimethylpentane (Bottoms)	Calculated Relative Volatility (α)
1	20.3	0.5876	0.4681	1.00774
2	19.9	0.5916	0.4671	1.00807
3	19.5	0.5880	0.4660	1.00790
Average	19.9	1.00790		

This data was obtained using a still with a known efficiency, and the relative volatility was calculated using the Fenske equation.[1]

Experimental Protocols

Materials and Equipment

- Chemicals:
 - 2,3-Dimethylpentane ($\geq 99\%$ purity)
 - 2-Methylhexane ($\geq 99\%$ purity)
 - Boiling chips or a magnetic stir bar
- Equipment:
 - High-efficiency fractional distillation column (e.g., 15-theoretical plates or higher) packed with a suitable material such as Pro-Pak™ or small diameter Raschig rings.[4]
 - Distillation flask (round-bottom)
 - Heating mantle with a variable temperature controller
 - Distillation head with a condenser and reflux control mechanism
 - Thermometer or temperature probe (accurate to $\pm 0.1^\circ\text{C}$)
 - Collection flasks
 - Gas chromatograph (GC) with a flame ionization detector (FID) or a refractometer for composition analysis
 - Standard laboratory glassware and clamps

Safety Precautions

Both 2,3-dimethylpentane and 2-methylhexane are highly flammable liquids and their vapors can form explosive mixtures with air.[4][5][6][7][8][9] Skin and eye irritation may occur, and

inhalation of high concentrations of vapors can cause dizziness and drowsiness.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Personal Protective Equipment (PPE): Wear safety goggles, flame-retardant lab coat, and appropriate chemical-resistant gloves.
- Ventilation: Conduct the distillation in a well-ventilated fume hood.
- Ignition Sources: Ensure there are no open flames, sparks, or hot surfaces in the vicinity of the experiment. Use intrinsically safe heating and stirring equipment.
- Grounding: Ground all equipment to prevent the buildup of static electricity.[\[5\]](#)[\[9\]](#)
- Handling: Avoid inhalation of vapors and direct contact with the liquids. In case of a spill, absorb the liquid with an inert material and dispose of it as hazardous waste.[\[4\]](#)[\[5\]](#)

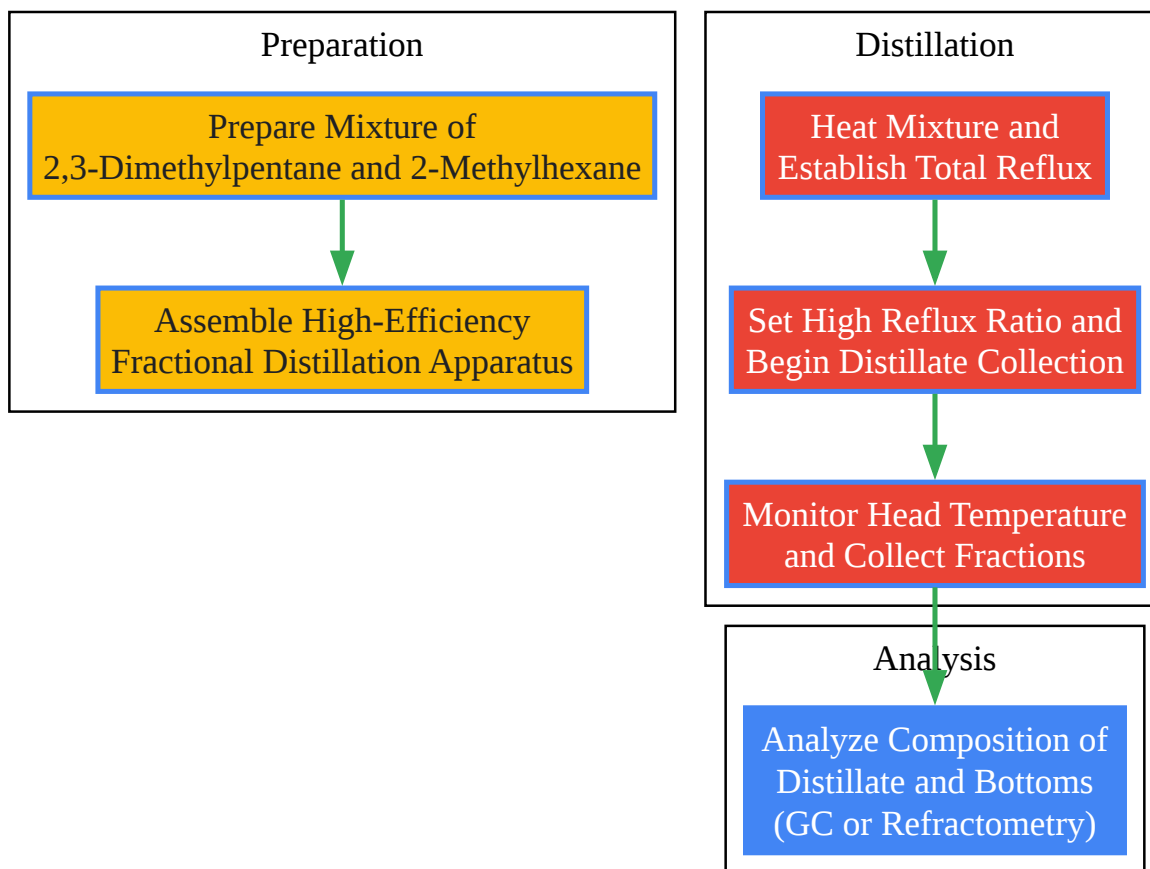
Procedure

- Mixture Preparation:
 - Prepare a binary mixture of 2,3-dimethylpentane and 2-methylhexane of a known composition (e.g., a 50:50 molar ratio).
 - Fill the distillation flask to no more than two-thirds of its capacity with the mixture and add a few boiling chips or a magnetic stir bar.
- Apparatus Assembly:
 - Assemble the fractional distillation apparatus in a fume hood, ensuring all joints are properly sealed.
 - The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Distillation Process:
 - Begin heating the distillation flask gently.

- As the mixture begins to boil and the vapor rises into the column, adjust the heating rate to establish a steady boil-up rate.
- Allow the column to operate at total reflux (no distillate is collected) for a period of time (e.g., 1 hour) to allow the vapor-liquid equilibrium to be established on each theoretical plate.
- After the equilibration period, begin collecting the distillate at a controlled reflux ratio. For a high-efficiency separation of close-boiling isomers, a high reflux ratio (e.g., 20:1 or higher) is recommended.
- Maintain a slow and steady distillation rate (e.g., 1-2 drops per second).
- Monitor the temperature at the distillation head. It should remain constant as the more volatile component (2,3-dimethylpentane) distills over.
- Collect fractions in separate, labeled flasks. The initial fraction will be the richest in the lower-boiling 2,3-dimethylpentane.
- A sharp rise in temperature at the distillation head indicates that the second component (2-methylhexane) is beginning to distill in higher concentrations.
- Analysis of Fractions:
 - Analyze the composition of the collected fractions and the remaining liquid in the distillation flask using gas chromatography or a refractometer.
 - For GC analysis, a capillary column with a non-polar stationary phase is suitable for separating C7 alkane isomers.
 - For refractive index measurements, a calibration curve of refractive index versus mole fraction should be prepared using known standards.[\[1\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of the high-efficiency fractional distillation process.

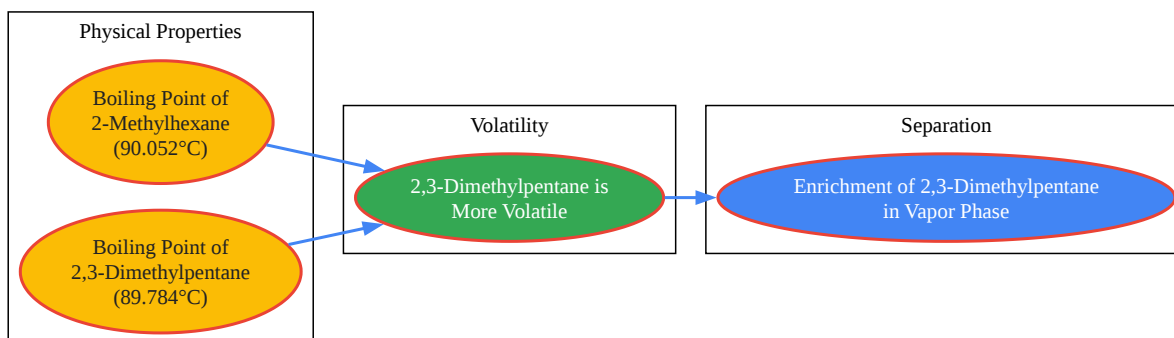


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Caption: Workflow for the fractional distillation of 2,3-dimethylpentane and 2-methylhexane.

Logical Relationship of Separation

The separation of 2,3-dimethylpentane and 2-methylhexane is based on their difference in volatility, which is a direct consequence of their slight difference in boiling points. The following diagram illustrates this relationship.



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Caption: Principle of separation based on boiling point and volatility differences.

Conclusion

The high-efficiency fractional distillation of 2,3-dimethylpentane and 2-methylhexane is a challenging but achievable separation with the appropriate equipment and a carefully controlled procedure. The use of a distillation column with a high number of theoretical plates and operation at a high reflux ratio are critical for success. The detailed protocol and safety information provided in this application note serve as a comprehensive guide for researchers and scientists requiring purified C7 alkane isomers for their work. The analytical monitoring of the fraction compositions is essential to verify the effectiveness of the separation.

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References

- 1. fishersci.co.uk [fishersci.co.uk]

- 2. vurup.sk [vurup.sk]
- 3. cpachem.com [cpachem.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. simmons.chemoventory.com [simmons.chemoventory.com]
- 9. 2,3-Dimethylpentane | C₇H₁₆ | CID 11260 - PubChem [pubchem.ncbi.nlm.nih.gov]
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